

# In-Depth Technical Guide: 4-Bromo-3-nitroanisole (CAS 5344-78-5)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromo-3-nitroanisole

Cat. No.: B1265812

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-3-nitroanisole**, a key chemical intermediate. It covers its physicochemical properties, synthesis, applications in research and development, spectroscopic profile, and safety information.

## Physicochemical Properties

**4-Bromo-3-nitroanisole** is a substituted aromatic compound with the CAS number 5344-78-5. [1][2] It presents as a yellow to orange crystalline solid at room temperature.[1] This compound is sparingly soluble in water but shows good solubility in common organic solvents such as ethanol, acetone, and dimethylformamide.[1]

Table 1: Physicochemical Data of **4-Bromo-3-nitroanisole**

Property	Value	Source(s)
CAS Number	5344-78-5	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO <sub>3</sub>	[1][2]
Molecular Weight	232.03 g/mol	[1][2]
Appearance	Yellow to orange crystalline powder/solid	[1]
Melting Point	29-34 °C	[3]
Boiling Point	153-154 °C at 13 mmHg	[4]
Density	1.64 g/cm <sup>3</sup>	
Solubility	Sparingly soluble in water; Soluble in ethanol, acetone, dimethylformamide	[1]
InChI	InChI=1S/C7H6BrNO3/c1-12-5-2-3-6(8)7(4-5)9(10)11/h2-4H,1H3	[2]
InChIKey	KCOBIBRGPCFIGF-UHFFFAOYSA-N	[2]
SMILES	COC1=CC(=C(C=C1)Br)-- INVALID-LINK--[O-]	[4]

## Synthesis and Reaction Mechanisms

The primary industrial synthesis of **4-Bromo-3-nitroanisole** involves the electrophilic nitration of 4-bromoanisole.[1] This reaction is typically carried out using a nitrating mixture of concentrated nitric acid and sulfuric acid under carefully controlled temperature conditions to ensure the desired regioselectivity.[1] The methoxy group is an ortho-, para-director and activating, while the bromine atom is also an ortho-, para-director but deactivating. The nitration occurs primarily at the position ortho to the methoxy group and meta to the bromine atom.

An alternative synthetic route involves the bromination of 3-nitroanisole.[5]

## General Experimental Protocol for Nitration of 4-Bromoanisole

The following is a general procedure and should be adapted and optimized for specific laboratory conditions.

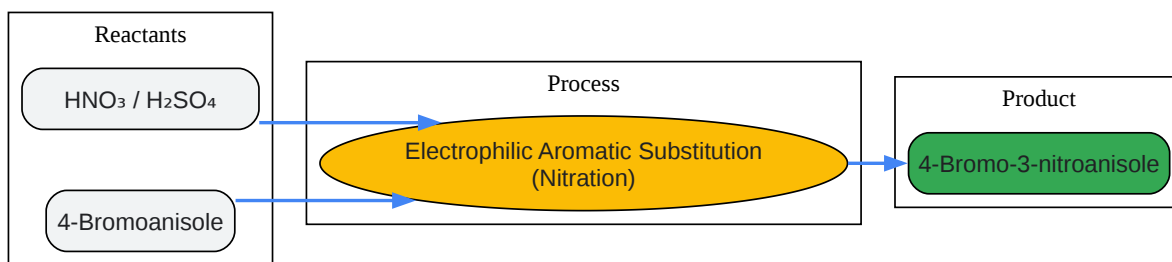
Materials:

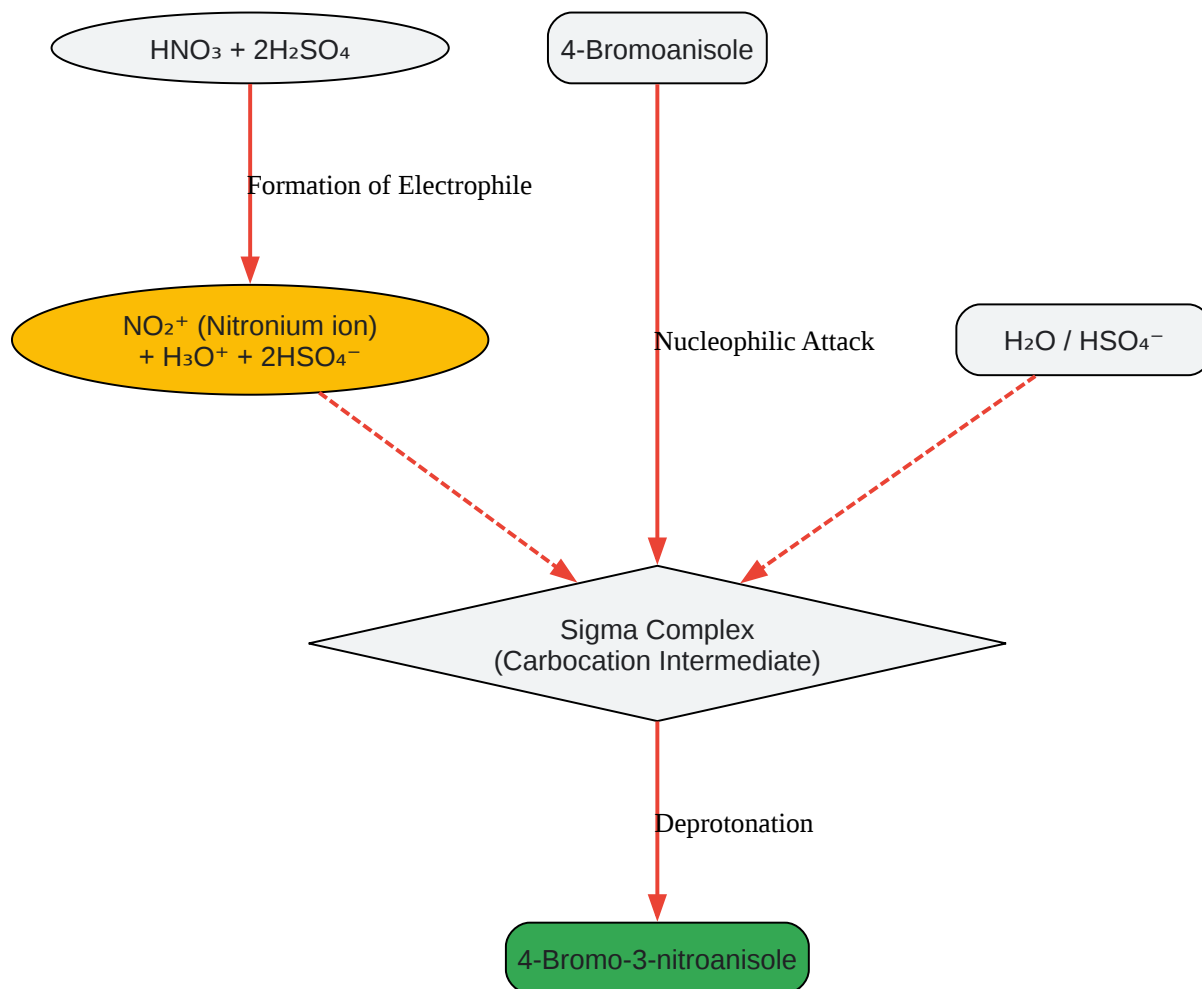
- 4-Bromoanisole
- Concentrated Nitric Acid ( $\text{HNO}_3$ )
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Ice
- Dichloromethane (or other suitable organic solvent)
- Saturated Sodium Bicarbonate solution
- Brine
- Anhydrous Magnesium Sulfate (or Sodium Sulfate)

Procedure:

- In a flask equipped with a magnetic stirrer and a dropping funnel, cool concentrated sulfuric acid in an ice bath.
- Slowly add concentrated nitric acid to the sulfuric acid while maintaining a low temperature (typically 0-5 °C) to form the nitrating mixture.
- In a separate flask, dissolve 4-bromoanisole in a minimal amount of a suitable solvent or use it neat.
- Slowly add the 4-bromoanisole to the cold nitrating mixture dropwise, ensuring the temperature does not rise significantly.

- After the addition is complete, allow the reaction to stir at a controlled temperature for a specified time, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, pour the reaction mixture slowly over crushed ice to quench the reaction.
- Extract the product with a suitable organic solvent (e.g., dichloromethane) multiple times.
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ), filter, and concentrate under reduced pressure to obtain the crude product.
- The crude **4-Bromo-3-nitroanisole** can be purified by recrystallization or column chromatography.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. guidechem.com [guidechem.com]
- 2. 4-Bromo-3-nitroanisole | C<sub>7</sub>H<sub>6</sub>BrNO<sub>3</sub> | CID 79288 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Bromo-3-nitroanisole, 96% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 4. 4-Bromo-3-nitroanisole 97 5344-78-5 [sigmaaldrich.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4-Bromo-3-nitroanisole (CAS 5344-78-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265812#4-bromo-3-nitroanisole-cas-number-5344-78-5]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)